

# An In-depth Technical Guide to N,N-Diethylsarcosinamide

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## Compound of Interest

Compound Name:	<i>N,N-diethyl-2-(methylamino)acetamide</i>
CAS No.:	44897-15-6
Cat. No.:	B2420203

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of N,N-diethylsarcosinamide, a tertiary amine and amide of sarcosine. This document will delve into its fundamental chemical and physical properties, synthesis methodologies, and potential applications, offering a valuable resource for professionals in research and development.

## Core Molecular Attributes

N,N-Diethylsarcosinamide, systematically named **N,N-Diethyl-2-(methylamino)acetamide**, is a derivative of the amino acid sarcosine. Its structure features a central acetamide core with a methylamino group at the alpha-position and two ethyl groups attached to the amide nitrogen.

Table 1: Key Molecular Identifiers and Properties

Identifier	Value	Source
IUPAC Name	N,N-Diethyl-2-(methylamino)acetamide	N/A
Synonyms	N,N-Diethylsarcosinamide	N/A
CAS Number	44897-15-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub> O	[1]
Molecular Weight	144.22 g/mol	Calculated
Canonical SMILES	CCN(CC)C(=O)CNC	[2]

The molecular formula C<sub>7</sub>H<sub>16</sub>N<sub>2</sub>O and a molecular weight of 144.22 g/mol are defining characteristics of this compound. The hydrochloride salt of **N,N-Diethyl-2-(methylamino)acetamide** has a molecular weight of 180.68 g/mol and the molecular formula C<sub>7</sub>H<sub>17</sub>ClN<sub>2</sub>O.[2][3]

## Physicochemical Characteristics

While specific experimental data for N,N-diethylsarcosinamide is not extensively documented in publicly available literature, we can infer its properties based on structurally similar compounds. Amides of this nature are typically liquids at room temperature and possess a degree of polarity, influencing their solubility.

Table 2: Predicted and Inferred Physicochemical Properties

Property	Predicted/Inferred Value	Notes
Boiling Point	Estimated to be in the range of 180-220 °C	Based on similar N,N-diethylacetamides[1]
Density	Estimated to be around 0.9 - 1.0 g/cm <sup>3</sup>	Based on similar N,N-diethylacetamides[1][4]
Solubility	Expected to be soluble in water and polar organic solvents	General characteristic of low molecular weight amides
pKa	Estimated to be in the range of 8-9 for the secondary amine	Based on the methylamino group

## Synthesis and Manufacturing

The synthesis of N,N-diethylsarcosinamide involves the formation of an amide bond between sarcosine (or its activated derivative) and diethylamine. This is a common transformation in organic chemistry, and several well-established methods can be employed.

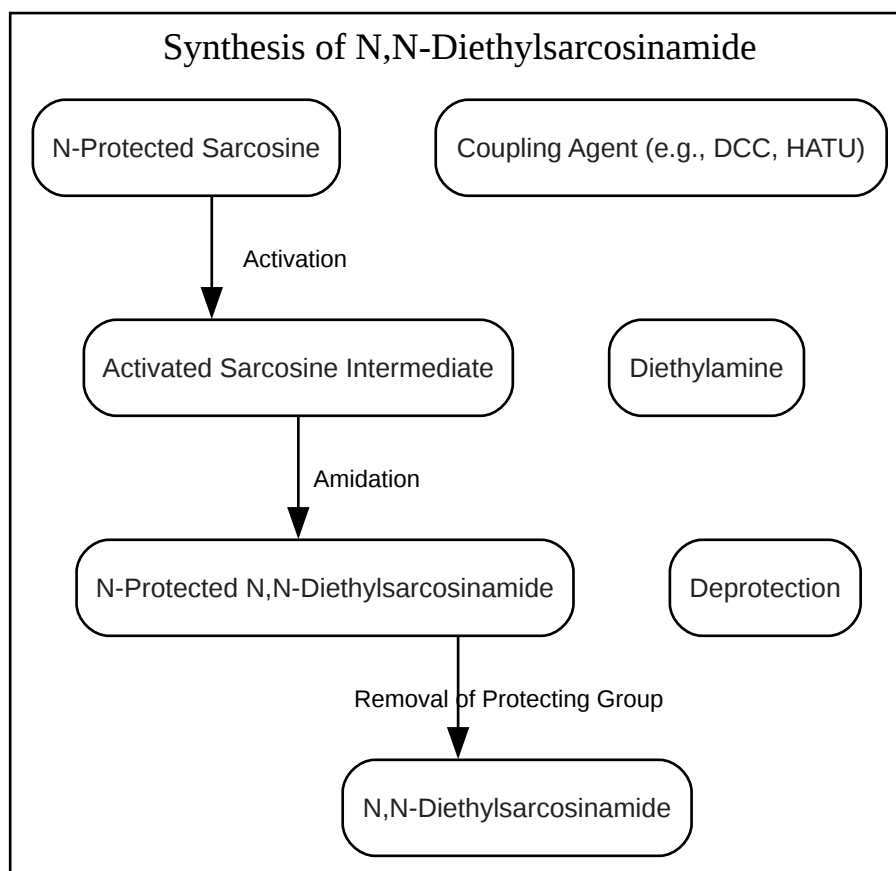
### General Amide Synthesis Strategies

The formation of the amide bond is a cornerstone of organic synthesis. Common methods that could be adapted for the synthesis of N,N-diethylsarcosinamide include:

- **From Carboxylic Acids and Amines using Coupling Agents:** This is a widely used laboratory-scale method. A carboxylic acid (sarcosine) is activated by a coupling agent, which then reacts with an amine (diethylamine) to form the amide.
- **From Acyl Chlorides and Amines:** This is a robust and often high-yielding method, suitable for larger-scale synthesis. Sarcosine would first be converted to its acyl chloride, which then readily reacts with diethylamine.
- **From Esters and Amines (Aminolysis):** The reaction of a sarcosine ester with diethylamine, often at elevated temperatures, can produce the desired amide.

### Plausible Synthetic Workflow

A common and effective laboratory-scale synthesis of N,N-diethylsarcosinamide would likely involve the use of a coupling agent to facilitate the amide bond formation between N-protected sarcosine and diethylamine, followed by deprotection.



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Caption: Plausible synthetic workflow for N,N-diethylsarcosinamide.

Step-by-Step Experimental Protocol (Illustrative):

- **Protection of Sarcosine:** The secondary amine of sarcosine is first protected with a suitable protecting group (e.g., Boc, Cbz) to prevent side reactions.
- **Activation:** The protected sarcosine is dissolved in an appropriate aprotic solvent (e.g., dichloromethane, DMF) and treated with a coupling agent (e.g., DCC, HATU) and an activating agent (e.g., HOBT).

- **Amidation:** Diethylamine is added to the reaction mixture, and the reaction is stirred at room temperature until completion.
- **Work-up and Purification:** The reaction mixture is worked up to remove the coupling agent byproducts and unreacted starting materials. The crude product is then purified, typically by column chromatography.
- **Deprotection:** The protecting group is removed under appropriate conditions (e.g., acid for Boc, hydrogenation for Cbz) to yield the final product, N,N-diethylsarcosinamide.

## Potential Applications and Research Interest

While specific, large-scale industrial applications of N,N-diethylsarcosinamide are not widely reported, its chemical structure suggests several areas of potential interest for researchers and drug development professionals:

- **Pharmaceutical Scaffolding:** The molecule contains a tertiary amine and an amide functional group, which are common moieties in many biologically active compounds. It could serve as a building block or a scaffold for the synthesis of more complex molecules with potential therapeutic applications.
- **Solvent Properties:** Similar to other N,N-dialkylacetamides, it may exhibit useful properties as a polar aprotic solvent in certain chemical reactions. N,N-dimethylacetamide, a related compound, is used as a polar solvent in organic synthesis and in the production of pharmaceuticals and agrochemicals.<sup>[5]</sup>
- **Ligand in Coordination Chemistry:** The presence of multiple heteroatoms (two nitrogens and one oxygen) provides potential coordination sites for metal ions, making it a candidate for investigation as a ligand in coordination chemistry.

## Safety and Handling

Specific toxicity data for N,N-diethylsarcosinamide is not readily available. However, based on the safety information for structurally related compounds such as N,N-diethylacetamide, caution should be exercised when handling this chemical.

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of any potential vapors.
- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Storage: Store in a tightly sealed container in a cool, dry place.

It is imperative to consult the Safety Data Sheet (SDS) for any specific handling and safety information before use.

## Conclusion

N,N-Diethylsarcosinamide is a chemical compound with a well-defined molecular structure and predictable physicochemical properties based on its functional groups. While its specific applications are not yet broadly established, its structure lends itself to potential use in pharmaceutical development and as a versatile chemical intermediate. The synthesis of this compound can be achieved through standard amidation protocols. As with any chemical, proper safety precautions should be followed during handling and use. Further research into the specific properties and applications of N,N-diethylsarcosinamide is warranted to fully explore its potential.

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